Technical Support Center: Addressing Low Bioavailability of β-Sitosterol Palmitate in Animal Studies

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*beta-Sitosterol palmitate*
CAS No.:	*2308-85-2*
Cat. No.:	*B029667*

Get Quote

Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides in-depth troubleshooting and frequently asked questions (FAQs) to address the significant challenge of low oral bioavailability of β-sitosterol palmitate in preclinical animal studies. Our focus is on providing practical, evidence-based solutions to overcome common experimental hurdles.

Section 1: Formulation and Vehicle Selection Challenges

The most frequent initial barrier in studies involving β-sitosterol palmitate is its inherent lipophilicity and poor aqueous solubility, making effective oral delivery challenging.[1] An inadequate formulation can lead to poor absorption, low plasma concentrations, and high variability in results.[2][3]

© 2026 BenchChem. All rights reserved.

Q1: My β-sitosterol palmitate is not dissolving or is precipitating in my aqueous vehicle. What should I do?

A1: Direct suspension of β-sitosterol palmitate in simple aqueous vehicles is not recommended due to its lipophilic nature. This compound is structurally similar to cholesterol and is virtually insoluble in water.[1] Attempting to dose a simple suspension will lead to inaccurate dosing and negligible absorption.

Root Cause: The long palmitate ester chain and the sterol backbone make the molecule highly hydrophobic. It requires a lipid-based or surfactant-stabilized system to be solubilized and presented to the gastrointestinal (GI) tract in an absorbable form.

Recommended Solutions:

- Lipid-Based Formulations: These are the most effective strategies for improving the oral bioavailability of highly lipophilic compounds.[4][5] They work by dissolving the compound and promoting its absorption through lymphatic pathways, which bypasses the first-pass metabolism in the liver.[4][6]
- Advanced Delivery Systems: Nanotechnology-based approaches can significantly enhance solubility and absorption by increasing the surface area of the compound.[7][8]

The following table compares common formulation strategies:

© 2026 BenchChem. All rights reserved.

Formulation Strategy	Mechanism of Action	Key Advantages	Key Disadvantages	Best For
Oil Solution	Solubilizes the lipophilic compound in a lipid vehicle (e.g., corn oil, sesame oil).	Simple to prepare; utilizes natural lipid absorption pathways.	Limited drug loading capacity; may not be sufficient for significant bioavailability enhancement.	Initial screening studies; low-dose experiments.
Nanoemulsion	Forms fine oil-in-water emulsions (20-200 nm) that are kinetically stable.[9][10]	High drug loading capacity; large surface area for absorption; can be prepared for oral gavage.	Requires careful selection of surfactants (Smix); potential for Ostwald ripening over time.	Achieving higher and more consistent plasma concentrations.
Solid Lipid Nanoparticles (SLNs)	Entraps the compound within a solid lipid core, forming nanoparticles (50-1000 nm).[11][12]	Provides controlled/sustained release[11][13]; protects the drug from degradation; good stability.	Lower drug loading compared to nanoemulsions; potential for drug expulsion during storage.	Sustained-release studies; improving stability.
Self-Emulsifying Drug Delivery Systems (SEDDS)	Isotropic mixtures of oils, surfactants, and co-solvents that spontaneously form fine emulsions in the GI tract.[4][14][15]	Excellent solubilization; enhances absorption by forming small droplets (100-300 nm)[4]; reduces variability.[16]	Requires extensive formulation development and screening of excipients.[14]	Maximizing bioavailability for poorly soluble compounds.

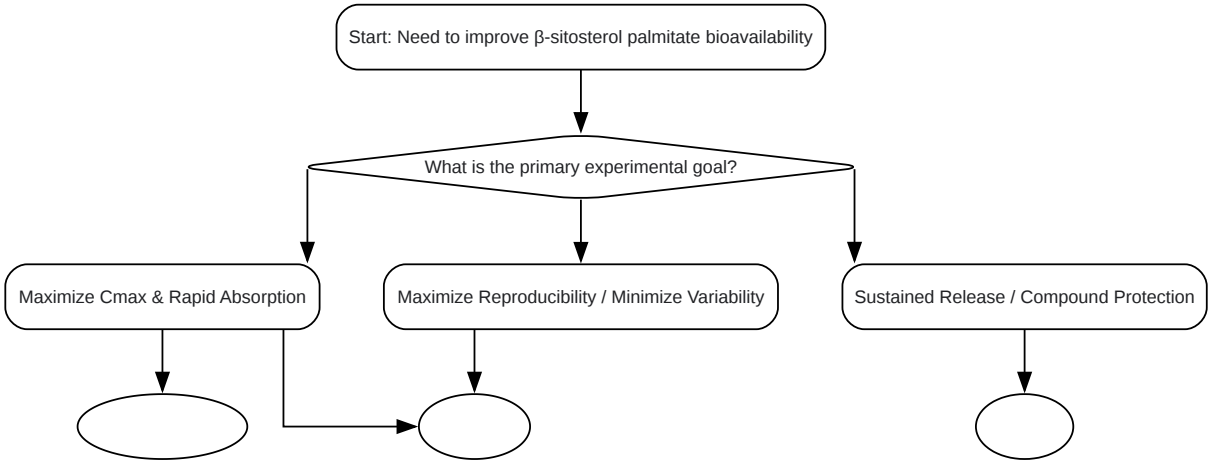
© 2026 BenchChem. All rights reserved.

Q2: How do I choose between a nanoemulsion, SLN, or SEDDS for my study?

A2: The choice depends on your experimental goals, timeline, and available resources.

- For rapid absorption and achieving high peak plasma concentration (Cmax): A nanoemulsion or SEDDS is often superior. They present the drug in a finely dispersed, solubilized state, ready for absorption.
- For sustained release or to protect a sensitive compound:SLNs are a better choice due to their solid lipid matrix.[11][13]
- For ease of use and high reproducibility:SEDDS are excellent because they form the emulsion in situ, which can reduce variability between animals.[16]

Below is a decision-making workflow to guide your selection.



Click to download full resolution via product page

Caption: Formulation selection workflow.

© 2026 BenchChem. All rights reserved.

Section 2: In Vivo Study Design and Execution

Even with an optimized formulation, poor experimental technique can introduce significant variability, masking the true pharmacokinetic profile of the compound.

Q3: We are observing high inter-animal variability in our pharmacokinetic data. What are the common causes and solutions?

A3: High variability is a frequent issue with lipophilic compounds like β-sitosterol palmitate.[2][3] The causes can be traced to the formulation, the animal, or the procedure itself.

Troubleshooting High Pharmacokinetic Variability:

© 2026 BenchChem. All rights reserved.

Potential Cause	Explanation	Troubleshooting Steps & Best Practices
Formulation Instability	If your nanoemulsion or suspension is not stable, phase separation or particle aggregation can occur, leading to inconsistent dosing.	1. Characterize Formulation: Before dosing, always check for physical stability. Ensure the formulation is homogenous. 2. Prepare Fresh: Prepare formulations fresh daily if long-term stability is not confirmed. 3. Consistent Mixing: Gently invert the dosing syringe multiple times before dosing each animal to ensure homogeneity.
Inaccurate Dosing	Oral gavage requires precise technique.[17][18] Inaccurate placement of the gavage needle or reflux can lead to significant dose variation.[17][18]	1. Proper Training: Ensure all personnel are thoroughly trained in oral gavage techniques.[17] 2. Correct Needle Size: Use a flexible, ball-tipped gavage needle appropriate for the animal's size.[17] 3. Slow Administration: Administer the dose slowly to prevent reflux.[17][18] 4. Volume Limits: Do not exceed recommended dosing volumes (e.g., typically 5-10 mL/kg for rodents).[17]
Physiological State	The fed/fasted state of the animal dramatically impacts lipid absorption. Food in the GI tract stimulates bile secretion, which is crucial for emulsifying and absorbing fats.	1. Standardize Fasting: Implement a consistent fasting period (e.g., 4-6 hours for rodents) before dosing. Provide free access to water. 2. Control Diet: Use a standardized chow across all study groups. High-fat diets

© 2026 BenchChem. All rights reserved.

		can alter baseline lipid absorption. 3. Acclimatization: Ensure animals are properly acclimatized to the facility and handling procedures to minimize stress, which can affect GI motility.
Study Design	A parallel study design can be prone to high inter-animal variability.	For comparative studies, a cross-over design is superior as each animal serves as its own control, significantly reducing inter-animal variability.[19]

Protocol: Standard Operating Procedure for Oral Gavage in Mice

- Animal Restraint: Scruff the mouse firmly, ensuring the head is immobilized and the neck and esophagus form a straight line.[17]
- Needle Measurement: Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the distance to the stomach. Mark the needle if necessary.[17]
- Insertion: Gently insert the ball-tipped needle into the diastema (gap between incisors and molars) and advance it along the roof of the mouth.
- Advancement: The needle should pass smoothly down the esophagus. If any resistance is met, withdraw immediately and restart. Do not force the needle.[17][20]
- Administration: Once the needle is in place, dispense the formulation slowly and steadily.
- Withdrawal & Monitoring: Withdraw the needle smoothly and return the animal to its cage. Monitor the animal for at least 15 minutes for any signs of distress or reflux.[20]

Caption: Oral gavage best practices workflow.

© 2026 BenchChem. All rights reserved.

Section 3: Bioanalysis and Pharmacokinetic Interpretation

Accurate quantification of β-sitosterol palmitate in plasma is critical for reliable pharmacokinetic analysis. Its endogenous presence and similarity to cholesterol can pose analytical challenges.

Q4: Our plasma concentrations of β-sitosterol palmitate are below the limit of quantification (BLQ). How can we improve assay sensitivity?

A4: This is a common result of low bioavailability. Before modifying the in vivo protocol, ensure your bioanalytical method is fully optimized.

Root Cause Analysis:

- Insufficient Bioavailability: The formulation may not be effective enough. Revisit Section 1 to consider more advanced delivery systems like SEDDS.
- Insensitive Analytical Method: The assay may not be sensitive enough to detect the low circulating levels of the analyte.
- Poor Analyte Recovery: The extraction method from the plasma matrix may be inefficient.

Bioanalytical Troubleshooting:

© 2026 BenchChem. All rights reserved.

Strategy	Details	Rationale
Optimize Mass Spectrometry	Use a Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method.[21] Atmospheric Pressure Chemical Ionization (APCI) is often preferred for sterols over Electrospray Ionization (ESI).[21] Operate in Selected Reaction Monitoring (SRM) mode for maximum sensitivity and selectivity.	LC-MS/MS is the gold standard for quantifying small molecules in complex biological matrices, offering superior sensitivity and specificity compared to HPLC-UV or ELSD.[22][23]
Improve Sample Extraction	Use Liquid-Liquid Extraction (LLE) with a non-polar solvent like methyl tert-butyl ether (MTBE) or hexane to efficiently extract the lipophilic analyte from the aqueous plasma.[21][24] Ensure you use a suitable deuterated internal standard (e.g., cholesterol-d6) to account for extraction variability.[21]	LLE effectively separates lipids from proteins and other interfering matrix components. A proper internal standard is crucial for accurate quantification.[22]
Increase Sample Volume	If possible, increase the plasma volume used for extraction (e.g., from 50 µL to 100 µL) to increase the total amount of analyte available for analysis.	This can concentrate the analyte, bringing it above the quantification limit. This is dependent on the study's blood collection volume limits.
Consider Saponification	β-sitosterol palmitate is an ester. To measure total β-sitosterol (both free and esterified), a saponification (hydrolysis) step can be	This increases the signal for the core β-sitosterol molecule, which may be present in both forms in circulation. This simplifies analysis to a single

© 2026 BenchChem. All rights reserved.

	included after extraction to cleave the palmitate group.	analyte but loses information about the ester form.

Q5: What is the role of the lymphatic system in β-sitosterol palmitate absorption?

A5: The lymphatic system is a critical, yet often overlooked, pathway for the absorption of highly lipophilic compounds.[6]

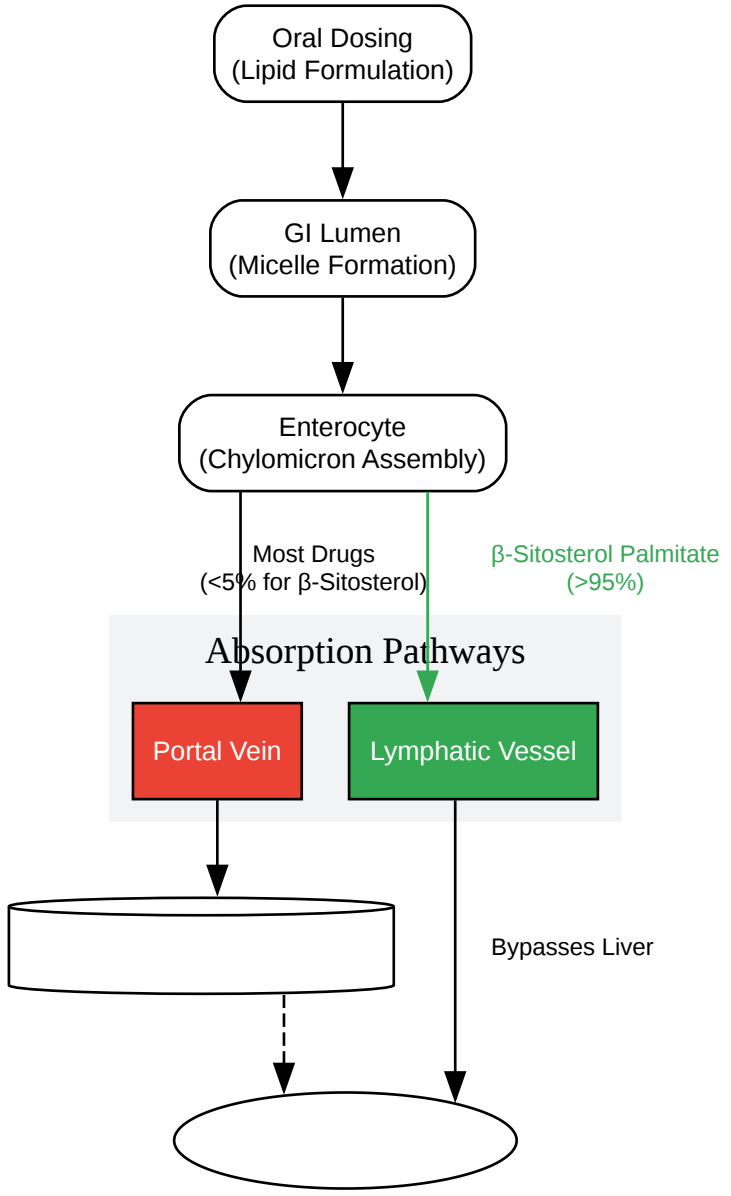
Mechanism: After oral administration, lipid-based formulations are digested in the small intestine into micelles. The β-sitosterol palmitate is absorbed by enterocytes (intestinal cells). Inside these cells, it is packaged with triglycerides into large lipoprotein particles called chylomicrons.

Unlike most drugs, which enter the portal blood and go directly to the liver, these chylomicrons are too large to enter blood capillaries. Instead, they are transported into the intestinal lymphatic vessels.[25][26] The lymph fluid then travels through the lymphatic system and eventually enters the systemic bloodstream at the thoracic duct, bypassing the liver.[6]

Implications for Research:

- Bypasses First-Pass Metabolism: This is a major advantage, as it prevents the drug from being extensively metabolized by the liver before it reaches systemic circulation, thereby increasing bioavailability.[6]
- Formulation is Key: The efficiency of lymphatic transport is highly dependent on the formulation. Co-administration with long-chain fatty acids, found in many oils used in SEDDS and nanoemulsions, promotes chylomicron formation and enhances lymphatic uptake.[4][6]
- Delayed Tmax: Absorption via the lymphatic system is slower than direct absorption into the portal blood. This can result in a delayed time to reach maximum plasma concentration (Tmax).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Drug absorption pathways.

References

- Gursoy, R. N., & Benita, S. (2004). Self-emulsifying drug delivery systems (SEDDS) for improved oral delivery of lipophilic drugs. Biomedicine & Pharmacotherapy, 58(3), 173–182. [Link]

© 2026 BenchChem. All rights reserved.

- Walsh Medical Media. (2015). Self-Emulsifying Drug Delivery Systems (SEDDS) in Pharmaceutical Development. [Link]
- Vonderscher, J., & Meinzer, A. (1994). Self-emulsifying drug delivery systems: formulation and biopharmaceutic evaluation of an investigational lipophilic compound. Die Pharmazie, 49(11), 849–852. [Link]
- Kommuru, T. R., Gurley, B., Khan, M. A., & Reddy, I. K. (2001). Self-emulsifying drug delivery systems (SEDDS) of coenzyme Q10: formulation development and bioavailability assessment. International Journal of Pharmaceutics, 212(2), 233–246. [Link]
- Guo, L., et al. (2022). Solid lipid nanoparticles for phytosterols delivery: The acyl chain number of the glyceride matrix affects the arrangement, stability, and release. Food Chemistry, 394, 133412. [Link]
- Shaikh, J., et al. (2023). Self-Emulsifying Drug Delivery Systems (SEDDS): Transition from Liquid to Solid—A Comprehensive Review of Formulation, Characterization, Applications, and Future Trends. Pharmaceutics, 15(7), 1936. [Link]
- Guo, L., et al. (2022). Solid lipid nanoparticles for phytosterols delivery: The acyl chain number of the glyceride matrix affects the arrangement, stability, and release. ResearchGate. [Link]
- Muthusamy, K., et al. (2021). Formulation and Characterization of Phytostanol Ester Solid Lipid Nanoparticles for the Management of Hypercholesterolemia. ScienceOpen. [Link]
- Muthusamy, K., et al. (2021). Formulation and Characterization of Phytostanol Ester Solid Lipid Nanoparticles for the Management of Hypercholesterolemia: An ex vivo Study. PubMed. [Link]
- Impactfactor. (2024). Pharmacokinetic and Pharmacodynamics Formulation Aspects of β-Sitosterol. [Link]
- Hassan, A. S., & Rampone, A. J. (1981). Intestinal absorption and lymphatic transport of cholesterol and beta-sitostanol in the rat. Journal of Lipid Research, 22(4), 646–653. [Link]

© 2026 BenchChem. All rights reserved.

- Dunham, L. W., et al. (1959). Comparative lymphatic absorption of beta-sitosterol and cholesterol by the rat. Archives of Biochemistry and Biophysics, 82(1), 50–61. [Link]
- Kumar, S., Bhardwaj, M., & Bisht, M. (2024). Nanotechnological Approaches in The Development of Novel Beta Sitosterol Dosage Forms. Asian Journal of Biomedical and Pharmaceutical Sciences, 27(4S). [Link]
- Daublain, P., et al. (2017). Analyzing the Potential Root Causes of Variability of Pharmacokinetics in Preclinical Species. Molecular Pharmaceutics, 14(5), 1594–1605. [Link]
- Sylvén, C., & Borgström, B. (1969). Absorption and Lymphatic Transport of Cholesterol and Sitosterol in the Rat. Journal of Lipid Research, 10(2), 179–182. [Link]
- Pluta, K., & Dolinska, B. (2012). Method of variability optimization in pharmacokinetic data analysis. Pharmacological Reports, 64(3), 703–710. [Link]
- Kamireddy, S., & Sangeetha, S. S. (2025). Optimization of Beta Sitosterol Phytosome Formulation using BoxBehnken Design for Enhanced Bioavailability. Semantic Scholar. [Link]
- Daublain, P., et al. (2017). Analyzing the Potential Root Causes of Variability of Pharmacokinetics in Preclinical Species. PubMed. [Link]
- International Journal of Research in Pharmaceutical Sciences. (2021). Formulation of Solid Lipid Nanoparticles Using Beta-Sitosterol and Its Characterization. [Link]
- WSU IACUC. (2021). Standard Operating Procedures for Oral Gavage in Mice and Rats. [Link]
- Whiting, L. G., et al. (2007). Oral absorption of phytosterols and emulsified phytosterols by Sprague-Dawley rats. Food and Chemical Toxicology, 45(7), 1213–1219. [Link]
- Kamireddy, S., & Sangeetha, S. S. (2025). Optimization of Beta Sitosterol Phytosome Formulation using Box Behnken Design for Enhanced Bioavailability. Impactfactor. [Link]
- McDonald, J. G., et al. (2012). A comprehensive method for extraction and quantitative analysis of sterols and secosteroids from human plasma. Journal of Lipid Research, 53(6), 1399–1409. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). 57 questions with answers in ORAL GAVAGE | Science topic. [Link]
- Wang, T., et al. (2023). Effects of food formulation on bioavailability of phytosterols: phytosterol structures, delivery carriers, and food matrices. Food & Function, 14(11), 4935-4951. [Link]
- Sangral, M., et al. (2025). A novel approach to enhance beta-sitosterol bioavailability isolated from Jurinea macrocephala (a high-altitude) plant in biodegradable chitosan against lung cancer. PubMed Central. [Link]
- ResearchGate. (n.d.). Various formulation approaches utilized for delivering phytosterols. [Link]
- ResearchGate. (n.d.). Effects of food formulation on bioavailability of phytosterols: Phytosterols structure, delivery carriers, and food matrix. [Link]
- Jirkovský, E., et al. (2022). Pharmacokinetic Variability in Pre-Clinical Studies: Sample Study with Abiraterone in Rats and Implications for Short-Term Comparative Pharmacokinetic Study Designs. Pharmaceutics, 14(3), 643. [Link]
- Wang, T., et al. (2017). Investigation into the bioavailability of synthesized phytosterol esters in vitro and in vivo using Caco-2 cell model and Wistar rats. Food Science and Technology, 37(suppl 1), 108–115. [Link]
- Atcha, Z., et al. (2010). Alternative Method of Oral Dosing for Rats. Journal of the American Association for Laboratory Animal Science, 49(3), 335–343. [Link]
- McDonald, J. G., et al. (2012). A comprehensive method for extraction and quantitative analysis of sterols and secosteroids from human plasma. PubMed. [Link]
- Zang, Q., et al. (2020). Variability in in vivo studies: Defining the upper limit of performance for predictions of systemic effect levels. Computational Toxicology, 16, 100136. [Link]
- Al-Asmakh, M., & Hedin, L. (2015). Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus. Gut Microbes, 6(4), 237–242. [Link]

© 2026 BenchChem. All rights reserved.

- Trevaskis, N. L., Charman, W. N., & Porter, C. J. H. (2008). Lipid-based delivery systems and intestinal lymphatic drug transport: A mechanistic update. Advanced Drug Delivery Reviews, 60(6), 702–716. [Link]
- JoVE. (2015). Video: Compound Administration in Rodents- Oral and Topical Routes. [Link]
- Zhang, Y., et al. (2016). Simultaneous determination of β-sitosterol, campesterol, and stigmasterol in rat plasma by using LC-APCI-MS/MS: Application in a pharmacokinetic study of a titrated extract of the unsaponifiable fraction of Zea mays L. Journal of Separation Science, 39(21), 4060–4070. [Link]
- ResearchGate. (2022). ANALYSIS OF β-SITOSTEROL IN SUPPLEMENT USING HIGH-PERFORMANCE LIQUID CHROMATOGRAPHY: DEVELOPMENT AND VALIDATION. [Link]
- Brown, M. B., et al. (2006). Determination of stigmasterol, beta-sitosterol and stigmastanol in oral dosage forms using high performance liquid chromatography with evaporative light scattering detection. Journal of Pharmaceutical and Biomedical Analysis, 41(4), 1149–1155. [Link]
- Child, P., & Kuksis, A. (1982). Lymphatic absorption of shellfish sterols and their effects on cholesterol absorption. Atherosclerosis, 43(2-3), 183–193. [Link]
- Google Patents. (2011).
- Algahtani, M. S., et al. (2023). Formulation and evaluation of retinyl palmitate and vitamin E nanoemulsion for skin care. Saudi Pharmaceutical Journal, 31(7), 101689. [Link]
- Jufri, M., et al. (2022). FORMULATION OF RED FRUIT OIL NANOEMULSION USING SUCROSE PALMITATE. International Journal of Applied Pharmaceutics, 14(5), 159-165. [Link]
- Jufri, M., et al. (2022). (Open Access) Formulation of red fruit oil nanoemulsion using sucrose palmitate. SciSpace. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. impactfactor.org [impactfactor.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Analyzing the Potential Root Causes of Variability of Pharmacokinetics in Preclinical Species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pharmtech.com [pharmtech.com]
- 5. Self-Emulsifying Drug Delivery Systems (SEDDS): Transition from Liquid to Solid—A Comprehensive Review of Formulation, Characterization, Applications, and Future Trends [mdpi.com]
- 6. Lipid-based delivery systems and intestinal lymphatic drug transport: A mechanistic update - PMC [pmc.ncbi.nlm.nih.gov]
- 7. africanjournalofbiomedicalresearch.com [africanjournalofbiomedicalresearch.com]
- 8. A novel approach to enhance beta-sitosterol bioavailability isolated from Jurinea macrocephala (a high-altitude) plant in biodegradable chitosan against lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 9. WO2011073726A1 - Nanoemulsion, method for its preparation and use - Google Patents [patents.google.com]
- 10. Formulation and evaluation of retinyl palmitate and vitamin E nanoemulsion for skin care [pharmacia.pensoft.net]
- 11. Solid lipid nanoparticles for phytosterols delivery: The acyl chain number of the glyceride matrix affects the arrangement, stability, and release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. scienceopen.com [scienceopen.com]
- 13. researchgate.net [researchgate.net]
- 14. Self-emulsifying drug delivery systems (SEDDS) for improved oral delivery of lipophilic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. walshmedicalmedia.com [walshmedicalmedia.com]
- 16. Self-emulsifying drug delivery systems: formulation and biopharmaceutic evaluation of an investigational lipophilic compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. iacuc.wsu.edu [iacuc.wsu.edu]
- 18. Alternative Method of Oral Dosing for Rats - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 19. Pharmacokinetic Variability in Pre-Clinical Studies: Sample Study with Abiraterone in Rats and Implications for Short-Term Comparative Pharmacokinetic Study Designs - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Institutional protocols for the oral administration (gavage) of chemicals and microscopic microbial communities to mice: Analytical consensus - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Simultaneous determination of β-sitosterol, campesterol, and stigmasterol in rat plasma by using LC-APCI-MS/MS: Application in a pharmacokinetic study of a titrated extract of the unsaponifiable fraction of Zea mays L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. A comprehensive method for extraction and quantitative analysis of sterols and secosteroids from human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Determination of stigmasterol, beta-sitosterol and stigmastanol in oral dosage forms using high performance liquid chromatography with evaporative light scattering detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Oral absorption of phytosterols and emulsified phytosterols by Sprague-Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Intestinal absorption and lymphatic transport of cholesterol and beta-sitostanol in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Absorption and lymphatic transport of cholesterol and sitosterol in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Support Center: Addressing Low Bioavailability of β-Sitosterol Palmitate in Animal Studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029667/docs#technical-support-center-addressing-low-bioavailability-of-sitosterol-palmitate-in-animal-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.